

Essential Safety and Operational Guide for Handling G-744

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Compound of Interest

Compound Name: G-744

Cat. No.: B15578043

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For Immediate Implementation: This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **G-744** (CAS No. 1346669-54-2), a selective and potent Bruton's tyrosine kinase (Btk) inhibitor. Adherence to these protocols is essential to mitigate exposure risks and ensure a safe laboratory environment. As a potent, biologically active compound, **G-744** should be handled with a high degree of caution, treating it as potentially hazardous.

Personal Protective Equipment (PPE): A Multi-Layered Defense

A comprehensive PPE strategy is mandatory when working with **G-744**, particularly when handling the compound in its powdered form. The required PPE varies based on the laboratory activity being performed.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Double-gloving with nitrile gloves is required. Eye Protection: Chemical splash goggles. Lab Coat: Disposable or dedicated non-absorbent lab coat. Ventilation: Certified chemical fume hood or powder containment hood.
Solution Preparation and Handling	Gloves: Double-gloving with nitrile gloves. Eye Protection: Chemical splash goggles or a face shield for splash risks. Lab Coat: Standard laboratory coat. Ventilation: Certified chemical fume hood.
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Containment: Class II biological safety cabinet.
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is critical for the safe handling of **G-744** from receipt to disposal. All personnel must be trained on these procedures before working with the compound.

1. Preparation and Weighing:

- Designated Area: All work with **G-744** must be conducted in a designated and clearly marked area.

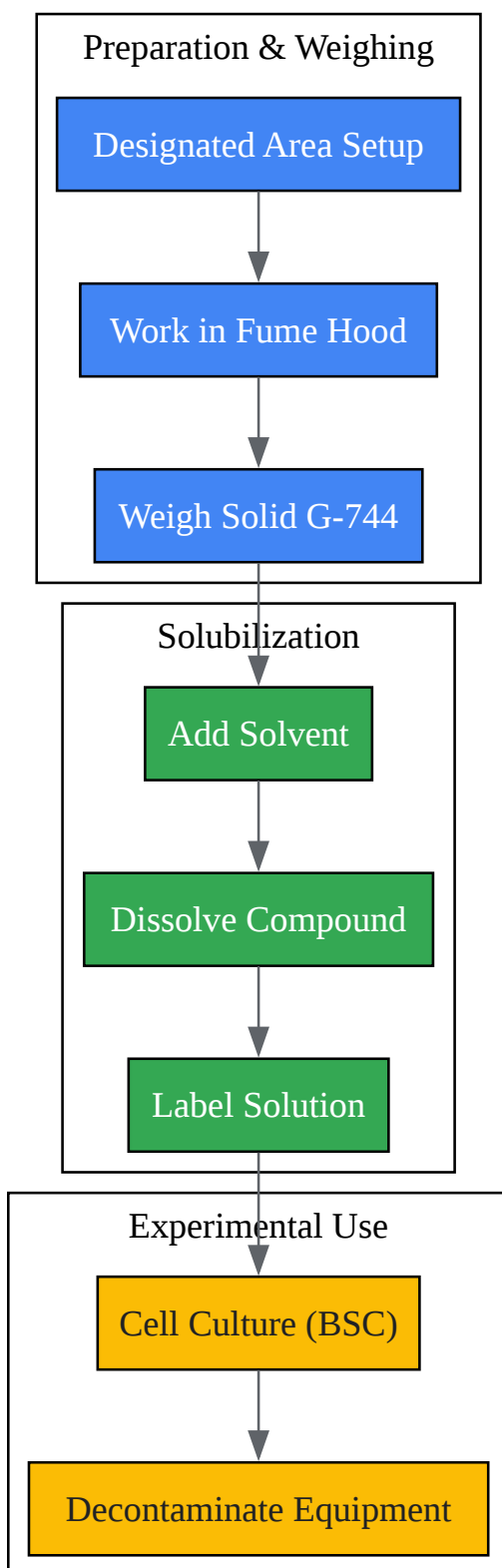
- Ventilation: All manipulations of the solid compound must be performed in a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne particles.^[1]
- Weighing Procedure:
 - Tare a clean, dry container with a lid on an analytical balance.
 - Inside the fume hood, add the approximate amount of **G-744** powder to the container and securely close the lid.
 - Return to the balance to determine the precise mass.
 - Proceed with solution preparation inside the fume hood.^[1]

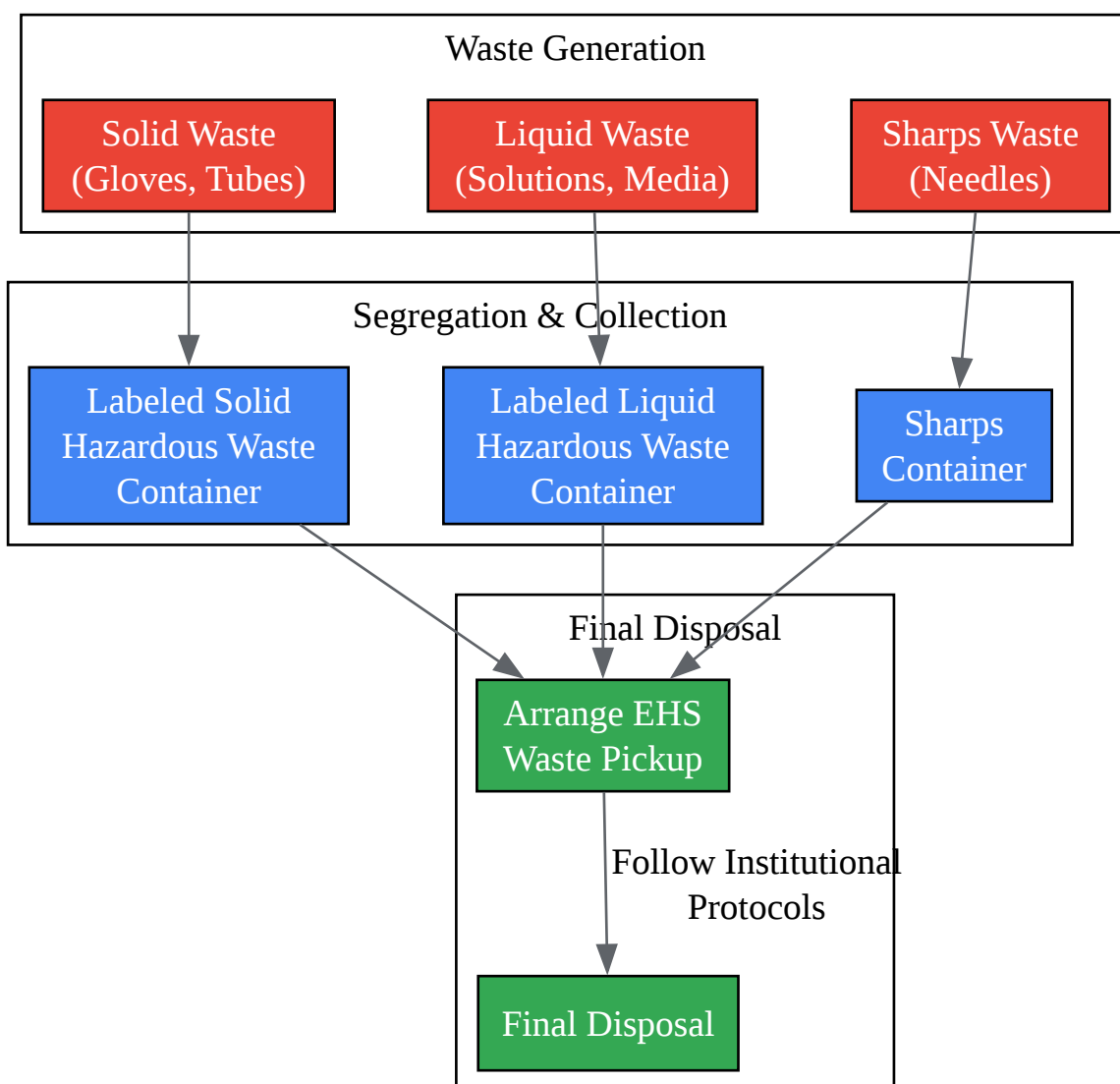
2. Solution Preparation:

- Slowly add the solvent to the weighed **G-744** to avoid splashing.
- If necessary, use a vortex or sonicator to ensure complete dissolution, keeping the container tightly capped.
- Clearly label the resulting solution with the compound name, concentration, solvent, and date of preparation.

3. Experimental Use:

- When conducting cell culture or other in vitro assays, perform all manipulations within a Class II biological safety cabinet to maintain sterility and user protection.
- Use dedicated laboratory equipment (pipettes, tubes, etc.) when possible. If not feasible, thoroughly decontaminate all non-disposable equipment after use.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn.^[2] Do not eat, drink, or smoke in the handling area.^[3]





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References

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